

Understanding 2-Hydroxyethyl propionate: Core Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Hydroxyethyl propionate

CAS No.: 24567-27-9

Cat. No.: B1603727

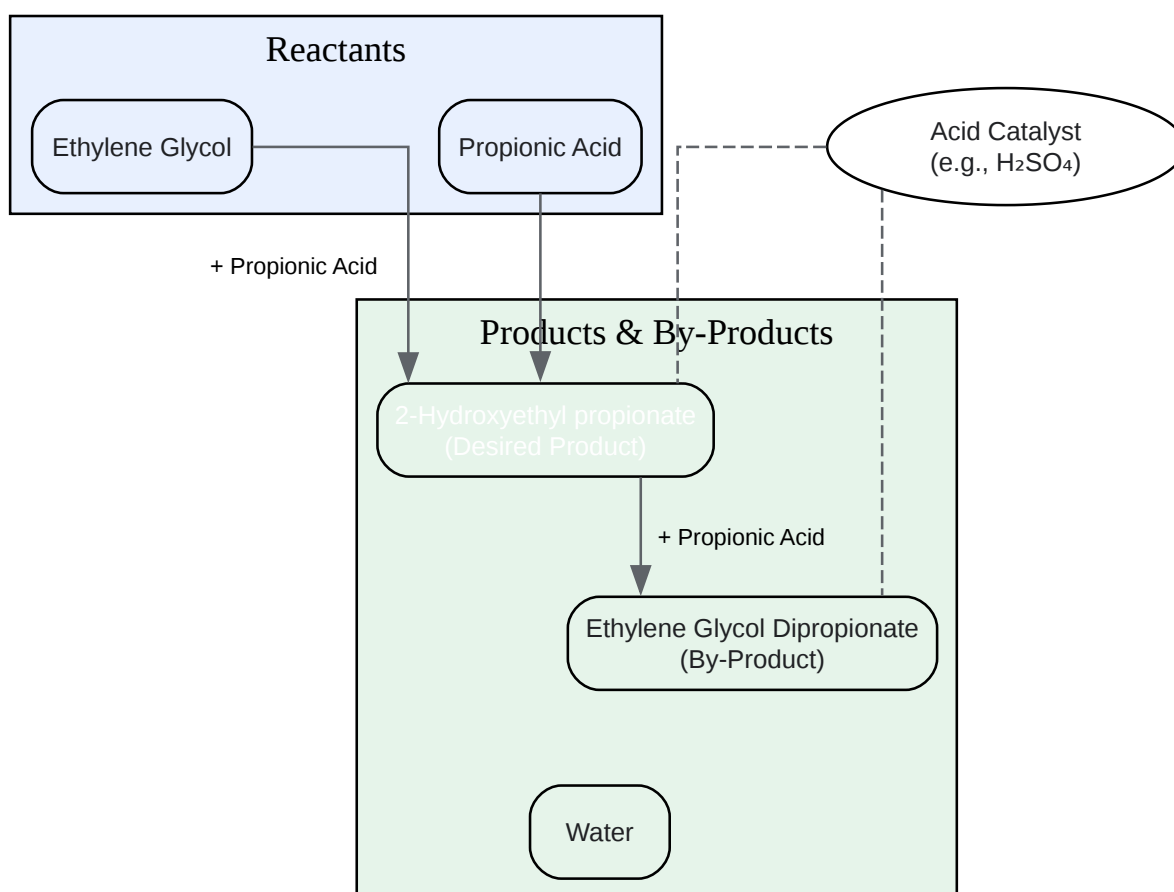
[Get Quote](#)

2-Hydroxyethyl propionate (also known as glycol monopropionate) is a bifunctional molecule containing both a hydroxyl and an ester group. This structure makes it a valuable intermediate in organic synthesis. A clear understanding of its fundamental properties is the first step in any analytical endeavor.

Property	Value	Source
Molecular Formula	C ₅ H ₁₀ O ₃	[1]
Molecular Weight	118.13 g/mol	
CAS Number	24567-27-9	[2][3][4]
Boiling Point	90-97 °C at 16 Torr	[2][3]
Predicted Density	~1.054 g/cm ³	[2]
SMILES	CCC(=O)OCCO	[3]

The Genesis of Impurities: A Synthetic Perspective

The purity of **2-Hydroxyethyl propionate** is intrinsically linked to its synthesis. The most common route is the acid-catalyzed esterification of ethylene glycol with propionic acid.[5][6][7] This is a reversible equilibrium reaction, which presents specific challenges in achieving high purity. Understanding this process allows us to anticipate the likely impurities.



[Click to download full resolution via product page](#)

Caption: Synthesis of **2-Hydroxyethyl propionate** and key by-product.

Common Impurity Classes:

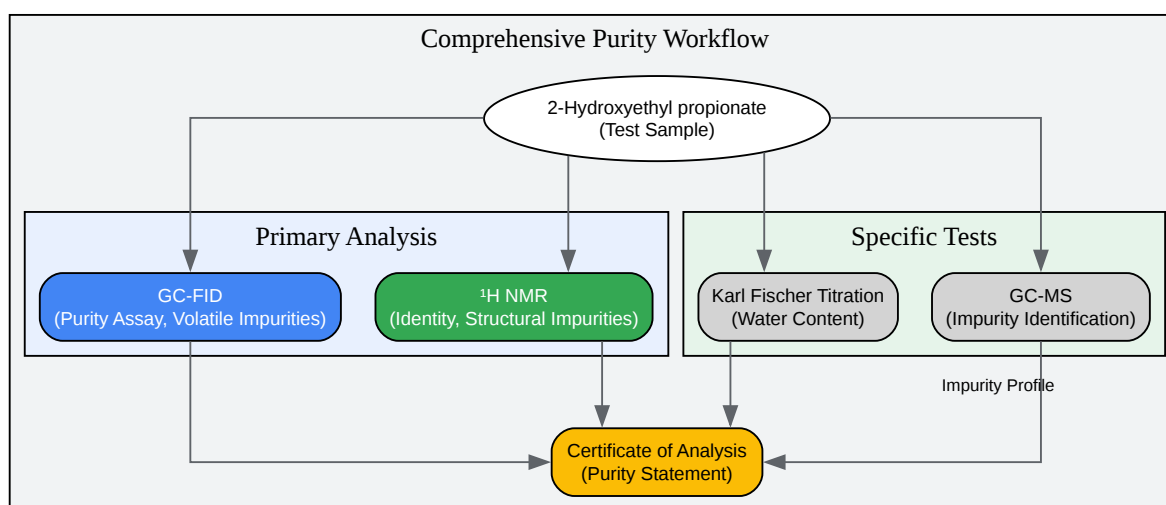
- **Unreacted Starting Materials:** Due to the equilibrium nature of the reaction, residual ethylene glycol and propionic acid are the most common process impurities.
- **Over-reaction By-products:** The primary hydroxyl group of the desired **2-Hydroxyethyl propionate** can react with a second molecule of propionic acid to form the diester, ethylene

glycol dipropionate.[5][6][7] Controlling the stoichiometry and reaction conditions is critical to minimize this by-product.

- Catalyst Residues: If a non-volatile acid catalyst (e.g., sulfuric acid) is used, trace amounts may remain after workup.
- Solvent Residues: Solvents used during the reaction or purification steps can be carried over into the final product.
- Water: Water is a product of the esterification reaction and can also be present from solvents or atmospheric exposure.

A Multi-Modal Framework for Purity Analysis

No single analytical technique can provide a complete purity profile. A robust, self-validating system relies on the orthogonal application of multiple methods. Each technique provides a different piece of the puzzle, and their collective data builds a high-confidence assessment of the material's quality.



[Click to download full resolution via product page](#)

Caption: Integrated workflow for purity analysis of **2-Hydroxyethyl propionate**.

Gas Chromatography (GC) for Assay and Volatile Impurities

Expertise & Causality: Gas chromatography is the cornerstone for purity assessment of volatile compounds like **2-Hydroxyethyl propionate**. It physically separates the main component from volatile impurities based on their differential partitioning between a gaseous mobile phase and a liquid stationary phase. A Flame Ionization Detector (FID) is ideal here, as it provides a robust, linear response to hydrocarbons, allowing for accurate area-percent quantification which is often sufficient for high-purity materials.

For this analysis, a polar stationary phase (e.g., a "WAX" or polyethylene glycol column) is the logical choice. The polarity of the column will have a strong affinity for the hydroxyl groups of the analyte and potential impurities like ethylene glycol, leading to excellent separation (resolution) from less polar by-products.

Experimental Protocol: GC-FID

- System Preparation:
 - Instrument: Agilent 7890A GC or equivalent, equipped with a split/splitless inlet and FID.[8]
 - Column: Restek Stabilwax® (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent polar column.[9][10]
 - Carrier Gas: Helium or Hydrogen at a constant flow of 1.2 mL/min.[10]
- Instrument Conditions:
 - Inlet Temperature: 250 °C
 - Split Ratio: 50:1 (adjust as needed for on-scale peak).
 - Oven Program:
 - Initial Temperature: 60 °C, hold for 2 minutes.

- Ramp: 15 °C/min to 240 °C.
- Hold: Hold at 240 °C for 5 minutes.
- Detector Temperature (FID): 260 °C
- FID Gas Flows: H₂: 30 mL/min, Air: 300 mL/min, Makeup (N₂): 25 mL/min.
- Sample Preparation:
 - Prepare a solution of ~10 mg/mL of **2-Hydroxyethyl propionate** in a suitable solvent (e.g., Methanol or Acetonitrile).
 - Vortex to ensure homogeneity.
- Injection & Analysis:
 - Inject 1 µL of the prepared sample.
 - Acquire the chromatogram.

Trustworthiness (Self-Validation): Before sample analysis, perform a system suitability test. Inject a known mixture containing the analyte and anticipated impurities (ethylene glycol, propionic acid, ethylene glycol dipropionate). The system is deemed suitable if the resolution between all component peaks is >1.5 and the peak asymmetry for the main component is between 0.9 and 1.2. Purity is calculated using the area percent method, assuming all components have a similar FID response factor.

Purity Calculation (Area %): $\text{Purity (\%)} = (\text{Area of 2-HEP Peak} / \text{Total Area of All Peaks}) \times 100$

¹H NMR Spectroscopy for Identity and Structural Confirmation

Expertise & Causality: While GC confirms purity based on retention time, ¹H NMR confirms the molecular structure. It is exceptionally powerful for identifying and quantifying impurities whose structures differ from the main component, even if they co-elute in GC. Each unique proton environment in the molecule produces a distinct signal, and the signal's integral is directly proportional to the number of protons it represents. This allows for direct molar ratio

quantification against a certified internal standard (qNMR), providing an orthogonal validation of the GC assay.

Predicted ^1H NMR Spectrum (in CDCl_3):

- ~4.2 ppm (triplet, 2H): Protons on the carbon adjacent to the ester oxygen (-O-CH₂-CH₂-OH).
- ~3.8 ppm (triplet, 2H): Protons on the carbon adjacent to the hydroxyl group (-O-CH₂-CH₂-OH).
- ~2.4 ppm (quartet, 2H): Protons on the methylene group of the propionate chain (-O-C(=O)-CH₂-CH₃).
- ~2.2 ppm (broad singlet, 1H): The hydroxyl proton (-OH). This peak's position can vary and it can be exchanged with D₂O.[\[11\]](#)
- ~1.1 ppm (triplet, 3H): Protons on the methyl group of the propionate chain (-CH₂-CH₃).

Experimental Protocol: ^1H NMR

- Sample Preparation:
 - Accurately weigh ~20 mg of **2-Hydroxyethyl propionate** into an NMR tube.
 - Add ~0.6 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3) containing a known amount of an internal standard (e.g., 1,3,5-trimethoxybenzene).
 - Cap and gently invert to mix thoroughly.
- Instrument & Acquisition:
 - Spectrometer: Bruker 400 MHz spectrometer or equivalent.
 - Acquisition Parameters:
 - Pulse Program: Standard 30° or 90° pulse.

- Acquisition Time: ~4 seconds.
- Relaxation Delay (d1): 5 seconds (to ensure full relaxation for quantification).
- Number of Scans: 16-64 (average to improve signal-to-noise).
- Data Processing:
 - Apply Fourier transform, phase correction, and baseline correction.
 - Calibrate the spectrum to the residual solvent peak (e.g., CDCl₃ at 7.26 ppm).
 - Integrate all peaks, including those from the analyte, internal standard, and any visible impurities.

Trustworthiness (Self-Validation): The protocol's integrity is ensured by using a long relaxation delay (d1), which is crucial for accurate integration in quantitative NMR. The presence of all predicted signals with the correct splitting patterns and integration ratios confirms the identity of **2-Hydroxyethyl propionate**. The purity can be calculated by comparing the integral of a known analyte peak to the integral of the internal standard.

Ancillary Techniques for a Complete Profile

GC-Mass Spectrometry (GC-MS) for Impurity Identification:

- Causality: For unknown peaks observed in the GC-FID chromatogram, GC-MS is the definitive identification tool. It couples the separation power of GC with the structural information provided by a mass spectrometer. As components elute from the GC column, they are ionized (typically by electron impact), and the resulting fragmentation pattern serves as a molecular fingerprint that can be matched against a spectral library like the NIST database.^[10]
- Protocol: The same GC method as described for GC-FID can be used. The MS should be set to scan a mass range of m/z 35-250. The resulting mass spectrum for any impurity can be used to propose a structure, confirming, for example, the presence of ethylene glycol dipropionate.

Karl Fischer Titration for Water Content:

- **Causality:** Water is a critical impurity that cannot be accurately quantified by GC-FID. Karl Fischer titration is the gold standard for water determination, based on a specific stoichiometric reaction between iodine and water. [See: ASTM E203 - Standard Test Method for Water Using Volumetric Karl Fischer Titration]
- **Protocol:** A coulometric Karl Fischer titrator is suitable for the low water content expected in a high-purity sample. A known mass of the **2-Hydroxyethyl propionate** is injected into the titration cell, and the instrument automatically measures the water content.
- **Self-Validation:** The specificity of the reaction ensures that other hydroxyl groups in the molecule do not interfere, providing an accurate and reliable measure of water content.

Specifications and Data Summary

For use in sensitive applications like drug development, a high-purity specification is required. The following table outlines a typical release specification for **2-Hydroxyethyl propionate**.

Test	Method	Specification Limit
Appearance	Visual	Clear, colorless liquid
Identity	¹ H NMR	Conforms to structure
Assay (Purity)	GC-FID (Area %)	≥ 99.0%
Water Content	Karl Fischer	≤ 0.10%
Individual Impurity	GC-FID	≤ 0.20%
Total Impurities	GC-FID	≤ 1.0%

Conclusion

The quality control of **2-Hydroxyethyl propionate** is a process of methodical, evidence-based investigation. By understanding its synthetic pathway, we can anticipate potential impurities. A robust analytical strategy, grounded in the orthogonal techniques of GC, NMR, and Karl Fischer titration, provides a self-validating system for purity assessment. This multi-faceted approach ensures that each batch of material is structurally correct and free from significant impurities,

providing the confidence and reliability demanded by the scientific and pharmaceutical communities.

References

- Ataman Kimya. (n.d.). ETHYL 2-HYDROXYPROPANOATE. Retrieved from [\[Link\]](#)
- ChemSynthesis. (2025). **2-hydroxyethyl propionate**. Retrieved from [\[Link\]](#)
- Ataman Kimya. (n.d.). 2-HYDROXYPROPANOIC ACID. Retrieved from [\[Link\]](#)
- LookChem. (n.d.). Propionic acid 2-hydroxyethyl ester. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Propanoic acid, 2-hydroxy-, 1-methylethyl ester, (2S)-. Retrieved from [\[Link\]](#)
- Chemsrvc. (2025). Propionic acid 2-hydroxyethyl ester. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). Propanoic acid, 2-hydroxyethyl ester. Retrieved from [\[Link\]](#)
- ACS Publications. (2007). Effect of Pressure on the Selectivity for the Esterification of Ethylene Glycol with Propionic Acid in Supercritical CO₂. Retrieved from [\[Link\]](#)
- PubMed. (2007). Effect of pressure on the selectivity for the esterification of ethylene glycol with propionic acid in supercritical CO₂. Retrieved from [\[Link\]](#)
- Frontiers. (2021). Non-Targeted Analysis Using Gas Chromatography-Mass Spectrometry for Evaluation of Chemical Composition of E-Vapor Products. Retrieved from [\[Link\]](#)
- Pearson. (n.d.). Draw the expected NMR spectrum of methyl propionate, and point out how it differs from the spectrum of ethyl acetate. Retrieved from [\[Link\]](#)
- Yeast Metabolome Database. (n.d.). Ethyl 2-hydroxy propanoate (YMDB01429). Retrieved from [\[Link\]](#)
- Agilent. (2011). Consumer Product Propellant Analysis and an Alternative Standard Blending Technique for High Concentration Standards. Retrieved from [\[Link\]](#)

- ACS Publications. (n.d.). Effect of Pressure on the Selectivity for the Esterification of Ethylene Glycol with Propionic Acid in Supercritical CO₂ | The Journal of Physical Chemistry B. Retrieved from [\[Link\]](#)
- National Institutes of Health. (2021). Non-Targeted Analysis Using Gas Chromatography-Mass Spectrometry for Evaluation of Chemical Composition of E-Vapor Products. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). US3778468A - Process for preparing ethylene glycol esters.
- ResearchGate. (2025). (PDF) Study on the esterification for ethylene glycol diacetate using supported ionic liquids as catalyst: Catalysts preparation, characterization, and reaction kinetics, process. Retrieved from [\[Link\]](#)
- MDPI. (2020). Multi-Analyte MS Based Investigation in Relation to the Illicit Treatment of Fish Products with Hydrogen Peroxide. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). low/high resolution 1H proton nmr spectrum of propanoic acid. Retrieved from [\[Link\]](#)
- Australian Industrial Chemicals Introduction Scheme. (2019). Propanoic acid, 2-hydroxy-, ethyl ester: Human health tier II assessment. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). mass spectrum of 2-methylpropanoic acid. Retrieved from [\[Link\]](#)
- Waters Corporation. (n.d.). Quality assessment of Polysorbates 80 and 20 Pharmaceutical Raw Materials by Measuring Fatty Acids Composition using HPLC with Mass Detection. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Mass spectrum of propanoic acid, 2-methyl-, 2, 2 dimethyl-1-(2-hydroxy-1methylethylpropyl ester. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Propanoic acid, 2-methyl-2-[(trimethylsilyl)oxy]-, trimethylsilyl ester. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chemsynthesis.com \[chemsynthesis.com\]](https://chemsynthesis.com)
- [2. Propionic acid 2-hydroxyethyl ester | lookchem \[lookchem.com\]](https://lookchem.com)
- [3. Propionic acid 2-hydroxyethyl ester | CAS#:24567-27-9 | Chemsrce \[chemsrc.com\]](https://chemsrc.com)
- [4. Propionic acid 2-hydroxyethyl ester | 24567-27-9 \[chemicalbook.com\]](https://chemicalbook.com)
- [5. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [6. Effect of pressure on the selectivity for the esterification of ethylene glycol with propionic acid in supercritical CO2 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [7. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [8. agilent.com \[agilent.com\]](https://agilent.com)
- [9. public-pages-files-2025.frontiersin.org \[public-pages-files-2025.frontiersin.org\]](https://public-pages-files-2025.frontiersin.org)
- [10. Non-Targeted Analysis Using Gas Chromatography-Mass Spectrometry for Evaluation of Chemical Composition of E-Vapor Products - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- [11. low/high resolution 1H proton nmr spectrum of propanoic acid C3H6O2 CH3CH2COOH analysis interpretation of chemical shifts ppm spin spin line splitting H-1 propionic acid 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes \[docbrown.info\]](https://docbrown.info)
- To cite this document: BenchChem. [Understanding 2-Hydroxyethyl propionate: Core Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1603727/docs#understanding-2-hydroxyethyl-propionate-core-properties\]](https://www.benchchem.com/product/b1603727/docs#understanding-2-hydroxyethyl-propionate-core-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)